

3-Methyl-4-nitrophenol chemical structure and synthesis

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Compound of Interest

Compound Name: 3-Methyl-4-nitrophenol

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An In-depth Technical Guide to **3-Methyl-4-nitrophenol**: Chemical Structure, Synthesis, and Applications

Introduction

3-Methyl-4-nitrophenol, also known as 4-nitro-m-cresol, is an important organic compound with the chemical formula $C_7H_7NO_3$.^{[1][2]} It presents as needle-like or columnar yellow crystals.^[3] This aromatic compound is a derivative of m-cresol and plays a crucial role as a key intermediate in the synthesis of various industrial and pharmaceutical chemicals.^{[3][4]}

Its most notable application is in the production of organophosphorus pesticides, particularly Fenitrothion, a low-toxicity insecticide recommended by the World Health Organization for malaria vector control.^{[5][6]} The compound also exhibits anti-androgenic activity, making it a subject of interest in drug development research.^[4] This guide provides a detailed overview of its chemical structure, physical properties, established synthesis protocols, and its primary application as a chemical intermediate.

Chemical Structure and Properties

3-Methyl-4-nitrophenol consists of a benzene ring substituted with a methyl group ($-CH_3$), a hydroxyl group ($-OH$), and a nitro group ($-NO_2$). The IUPAC name, **3-methyl-4-nitrophenol**, specifies that the hydroxyl group is at position 1, the methyl group at position 3, and the nitro group at position 4 of the phenol ring.^[7]

Caption: 2D chemical structure of **3-Methyl-4-nitrophenol**.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Methyl-4-nitrophenol** is presented below.

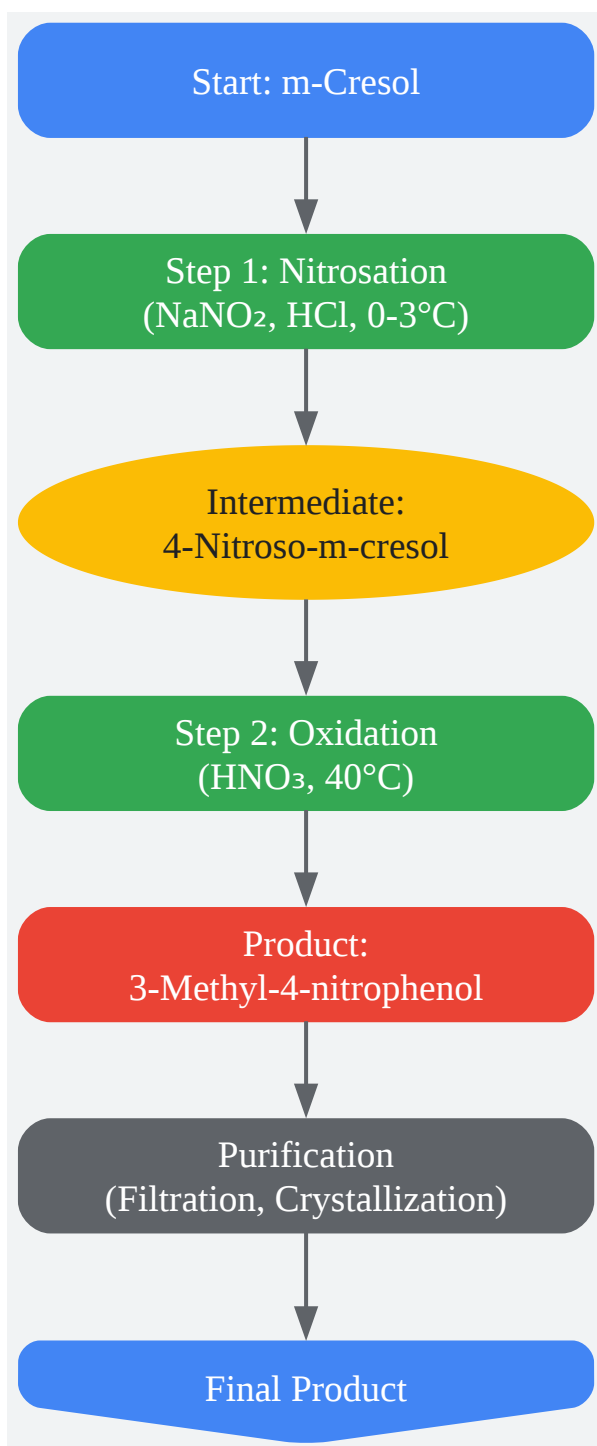
Property	Value	Reference(s)
IUPAC Name	3-Methyl-4-nitrophenol	[7]
Synonyms	4-Nitro-m-cresol, 4-Nitro-3-methylphenol, p-Nitro-m-cresol	[1]
CAS Number	2581-34-2	[1][2]
Molecular Formula	C ₇ H ₇ NO ₃	[1][2]
Molecular Weight	153.14 g/mol	[2][7]
Appearance	Yellowish to beige crystalline powder, needle-like crystals	[3][4]
Melting Point	128-130 °C	[3]
Boiling Point	200 °C (decomposes)	[3]
Flash Point	110 °C	[3]
Solubility	Very soluble in ethanol, ether, chloroform, benzene; Insoluble in cold water.	[3]
Water solubility: 1.34 g/L	[8]	

Synthesis of 3-Methyl-4-nitrophenol

The synthesis of **3-Methyl-4-nitrophenol** is primarily achieved through the nitration of m-cresol. However, direct nitration often leads to a mixture of isomers, including ortho- and para-nitro products, which necessitates difficult purification steps.[5][6] To achieve higher selectivity and yield, several methods have been developed. The most common industrial approaches are nitrosation followed by oxidation, and the nitration of a protected m-cresol derivative.

Key Synthesis Strategies

- **Direct Nitration:** This method involves treating m-cresol with a nitrating agent like nitric acid. While straightforward, it suffers from low selectivity, producing significant amounts of 2-nitro and 6-nitro isomers alongside the desired 4-nitro product.[\[5\]](#)
- **Nitrosation Followed by Oxidation:** This is a widely used industrial method that proceeds in two steps. First, m-cresol is reacted with a nitrosating agent (e.g., sodium nitrite in an acidic medium) at a low temperature to form 4-nitroso-m-cresol. This intermediate is then oxidized, typically with nitric acid, to yield **3-Methyl-4-nitrophenol** with high selectivity.[\[3\]](#)[\[9\]](#)[\[10\]](#) Yields for this method are reported to be around 87%.[\[3\]](#)
- **Nitration of Protected m-Cresol:** To prevent the formation of ortho-isomers, the hydroxyl group of m-cresol can be protected by converting it into an ester, such as an acetate or a phosphate.[\[5\]](#) For instance, m-cresol is first converted to tri-m-tolyl phosphate, which is then nitrated. The protecting group directs the nitration to the para position. The final step is hydrolysis under acidic conditions to yield **3-Methyl-4-nitrophenol**. This route can achieve an overall yield of 82-85%.[\[5\]](#)



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Caption: Workflow for the synthesis via nitrosation and oxidation.

Experimental Protocol: Nitrosation-Oxidation Method

This protocol is based on a common and high-yield industrial synthesis route.[3][10]

Materials:

- m-Cresol
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl , 15%)
- Nitric acid (HNO_3 , 38%)
- Ice
- Distilled water

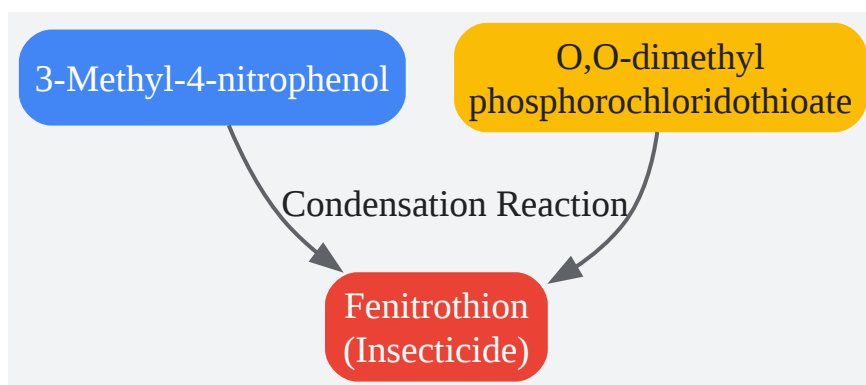
Procedure:

- Nitrosation:
 - A reaction vessel equipped with a stirrer and a thermometer is charged with 15% hydrochloric acid.
 - The acid is cooled to a temperature of $0 \pm 3^\circ\text{C}$ using an ice bath.
 - A solution of m-cresol and sodium nitrite is prepared and added dropwise to the cold, stirred acid solution. The temperature must be strictly maintained within the $0 \pm 3^\circ\text{C}$ range throughout the addition.
 - After the addition is complete, the mixture is stirred for an additional 30 minutes to ensure the complete formation of the 4-nitroso-m-cresol intermediate, which precipitates from the solution.
- Oxidation:
 - The resulting slurry containing the nitroso compound is carefully warmed.
 - 38% nitric acid is added to the mixture.

- The temperature is raised to and maintained at 40 ± 2 °C to initiate and sustain the oxidation reaction. Nitrogen oxides (NO_x) will be evolved; ensure adequate ventilation and consider a scrubbing system (e.g., with sodium carbonate solution) for large-scale reactions.[8]
- The reaction is held at this temperature until the oxidation is complete, typically for about 2 hours.
- Isolation and Purification:
 - After the reaction is complete, the mixture is cooled to approximately 25 °C.[8]
 - The solid product, **3-Methyl-4-nitrophenol**, is collected by filtration.
 - The crude product is washed with cold water to remove residual acid and other water-soluble impurities.
 - Further purification can be achieved by recrystallization from a suitable solvent like an ethanol-water mixture or toluene to obtain yellow, needle-like crystals of high purity.[8]

Application in Insecticide Synthesis

The primary industrial application of **3-Methyl-4-nitrophenol** is as a direct precursor in the manufacture of Fenitrothion, an organophosphate insecticide.[5] The synthesis involves the reaction of **3-Methyl-4-nitrophenol** with O,O-dimethyl phosphorochloridothioate. This reaction highlights the compound's importance in the agrochemical industry.



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Caption: Role of **3-Methyl-4-nitrophenol** as a precursor to Fenitrothion.

Conclusion

3-Methyl-4-nitrophenol is a valuable chemical intermediate with a well-defined structure and established synthesis routes. While direct nitration of m-cresol is possible, methods involving a two-step nitrosation-oxidation pathway or the use of protecting groups offer superior selectivity and yield, making them preferable for industrial production. Its critical role in the synthesis of the widely used insecticide Fenitrothion underscores its importance in the agrochemical sector. Further research into its biological activities, such as its anti-androgenic properties, may open new avenues for its application in pharmaceuticals and drug development.

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